

2-Hydroxypentanal CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Hydroxypentanal

Cat. No.: B15218254

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An In-depth Technical Guide to 2-Hydroxypentanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxypentanal**, a valuable chiral building block in organic synthesis. This document details its chemical identity, molecular structure, physicochemical properties, and provides insights into its synthesis and potential biological relevance.

Chemical Identity and Molecular Structure

2-Hydroxypentanal, an alpha-hydroxy aldehyde, is a versatile organic compound with significant potential in synthetic chemistry. Its unique structure, featuring both a hydroxyl and an aldehyde functional group on adjacent carbons, makes it a key intermediate for the synthesis of a variety of more complex molecules.

CAS Number: 87503-46-6[1][2]

Molecular Formula: C₅H₁₀O₂[2]

Molecular Structure:

The structure of **2-Hydroxypentanal** consists of a five-carbon chain with a hydroxyl group on the second carbon and a terminal aldehyde group. This arrangement results in a chiral center at the C2 position, leading to the existence of two enantiomers: (S)-**2-hydroxypentanal** and (R)-**2-hydroxypentanal**.

Structural Representations:

- IUPAC Name: **2-hydroxypentanal**[\[2\]](#)
- SMILES: CCCC(C=O)O[\[2\]](#)
- InChI: InChI=1S/C5H10O2/c1-2-3-5(7)4-6/h4-5,7H,2-3H2,1H3[\[2\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **2-Hydroxypentanal** is presented in the table below. These properties are essential for its handling, purification, and use in chemical reactions.

Property	Value	Reference
Molecular Weight	102.13 g/mol	[2] [3]
Boiling Point	151.648 °C at 760 mmHg	[1]
Density	0.961 g/cm ³	[1]
Flash Point	53.034 °C	[1]
Refractive Index	1.42	[1]
LogP	0.34630	[1]
Topological Polar Surface Area	37.3 Å ²	[3]
Hydrogen Bond Donor Count	1	[2] [3]
Hydrogen Bond Acceptor Count	2	[2] [3]
Rotatable Bond Count	3	[2] [3]

Synthesis of 2-Hydroxypentanal

The synthesis of α -hydroxy aldehydes like **2-Hydroxypentanal** often involves the oxidation of the corresponding aldehyde. Organocatalytic methods provide a promising route for this transformation under mild conditions.

Experimental Protocol: Organocatalytic Oxidation of Pentanal

This protocol is a general representation of the synthesis of α -hydroxy aldehydes and may be adapted for **2-Hydroxypentanal**.

Materials:

- Pentanal
- An appropriate organocatalyst (e.g., a proline derivative)
- An oxidizing agent (e.g., nitrosobenzene)
- Solvent (e.g., Dimethyl Sulfoxide - DMSO)
- Standard laboratory glassware and purification equipment (e.g., column chromatography)

Procedure:

- To a solution of pentanal and the organocatalyst in the chosen solvent, the oxidizing agent is added portion-wise at a controlled temperature (e.g., room temperature).
- The reaction mixture is stirred until the starting material is consumed, as monitored by an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, the reaction is quenched, and the product is extracted using a suitable organic solvent.
- The combined organic layers are washed, dried, and the solvent is removed under reduced pressure.

- The crude product is then purified by column chromatography on silica gel to yield pure **2-Hydroxypentanal**.

Logical Workflow for Synthesis:



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Caption: General workflow for the synthesis of **2-Hydroxypentanal**.

Analytical Characterization

The structural confirmation and purity assessment of **2-Hydroxypentanal** are typically performed using a combination of spectroscopic and chromatographic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are used to elucidate the carbon-hydrogen framework of the molecule. Predicted ^1H NMR data for a similar compound, 2-methylpentanal, is available and can serve as a reference point for spectral interpretation.
- Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, confirming its identity. While a specific mass spectrum for **2-Hydroxypentanal** is not readily available in public databases, the fragmentation patterns of similar alcohols and aldehydes can be used for interpretation. Common fragmentation pathways for alcohols include alpha-cleavage and dehydration.
- Gas Chromatography (GC):** GC is a valuable tool for assessing the purity of **2-Hydroxypentanal** and for monitoring the progress of its synthesis. When coupled with a mass spectrometer (GC-MS), it provides a powerful method for both separation and identification.

Biological Significance and Potential Applications

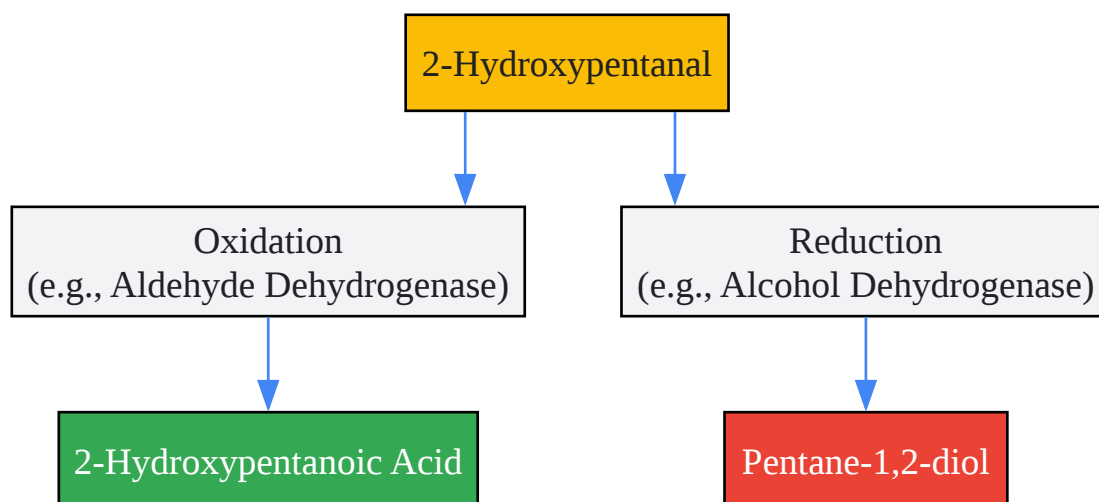
While specific studies on the biological activity of **2-Hydroxypentanal** are limited, the broader class of aldehydes is known to exhibit a range of biological effects. Aldehydes are naturally

occurring compounds in many biological systems and can be involved in cellular signaling and metabolic processes.

The dual functionality of **2-Hydroxypentanal** makes it a valuable precursor in the synthesis of various biologically active molecules and pharmaceuticals. Its chiral nature is particularly important in drug development, where stereochemistry often plays a critical role in pharmacological activity.

Potential Metabolic Involvement:

The diagram below illustrates a hypothetical metabolic pathway where an alpha-hydroxy aldehyde like **2-Hydroxypentanal** could be enzymatically oxidized or reduced, leading to the formation of a carboxylic acid or a diol, respectively. These transformations are common in metabolic pathways for detoxification and biosynthesis.



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Caption: Hypothetical metabolic fate of **2-Hydroxypentanal**.

Conclusion

2-Hydroxypentanal is a chiral molecule with significant potential as a building block in organic synthesis. This guide has provided a detailed overview of its chemical and physical properties, along with insights into its synthesis and potential biological relevance. Further research into

the specific biological activities and applications of its enantiopure forms could unlock new opportunities in drug discovery and development.

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